

Diethyl butylmalonate IUPAC name and synonyms

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diethyl butylmalonate*

Cat. No.: *B051932*

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An In-depth Technical Guide to **Diethyl Butylmalonate**

Chemical Identity

IUPAC Name: diethyl 2-butylpropanedioate[1][2]

Synonyms: A variety of synonyms are used to identify **diethyl butylmalonate**, reflecting its chemical structure and common usage in research and industry. These include:

- BMDE[3]
- Butylmalonic acid diethyl ester[1][2]
- Diethyl n-butylmalonate[1][2]
- Ethyl butylmalonate[2]
- N-BUTYL DIETHYL MALONATE[3]
- Propanedioic acid, butyl-, diethyl ester[1][2]
- Malonic acid, butyl-, diethyl ester[2][4]
- Diethyl 2-butylmalonate[2]
- n-Butylmalonic acid diethyl ester[2][4]

- Butylpropanedioic acid diethyl ester[2][4]

Physicochemical Properties

The following table summarizes the key quantitative properties of **diethyl butylmalonate**.

Property	Value	Reference
Molecular Formula	C11H20O4	[1][3]
Molecular Weight	216.27 g/mol	[1][3]
Appearance	Clear, colorless liquid	[1][3]
Boiling Point	235-240 °C (lit.)	[1]
Melting Point	-238 °C	[3]
Density	0.983 g/mL at 25 °C (lit.)	
Refractive Index	n20/D 1.422 (lit.)	
Flash Point	201 °F (94 °C)	[5]
Water Solubility	330 mg/L at 20 °C	[3]
logP	3.4 at 23 °C	
pKa	13.47 ± 0.46 (Predicted)	[3]
CAS Number	133-08-4	[1][2]

Synthesis of Diethyl Butylmalonate: An Experimental Protocol

The synthesis of **diethyl butylmalonate** is commonly achieved through the alkylation of diethyl malonate. The following protocol is a detailed methodology for this synthesis.[3][5]

Materials:

- Absolute ethanol

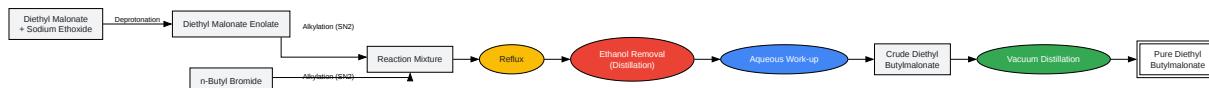
- Sodium
- Diethyl malonate
- n-Butyl bromide

Procedure:

- Preparation of Sodium Ethoxide: In a suitable reaction flask, gradually add clean sodium metal to absolute ethanol. The reaction is exothermic and may require cooling to control the rate.[6]
- Formation of the Malonic Ester Enolate: Once all the sodium has reacted to form sodium ethoxide, the solution is cooled. Diethyl malonate is then added slowly to the stirred sodium ethoxide solution. This results in the formation of the sodium salt of diethyl malonate (the enolate).
- Alkylation: To the solution containing the diethyl malonate enolate, n-butyl bromide is added gradually.[6] An exothermic reaction occurs, and cooling may be necessary to maintain control.[6]
- Reaction Completion and Work-up: The reaction mixture is refluxed until the solution is neutral to moist litmus paper, which typically takes a couple of hours.[6]
- Isolation of the Crude Product: After reflux, the ethanol is removed by distillation.[6] Water is then added to the residue, and the mixture is shaken thoroughly. The upper layer, which is the crude **diethyl butylmalonate**, is separated.[6]
- Purification: The crude product is purified by vacuum distillation.[6] The fraction boiling at 130-135 °C at 20 mmHg is collected, yielding pure **diethyl butylmalonate**.[6]

Synthesis Workflow Diagram

The following diagram illustrates the key steps in the synthesis of **diethyl butylmalonate** from diethyl malonate.



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Synthesis of **Diethyl Butylmalonate** Workflow

Applications in Research and Development

Diethyl butylmalonate serves as a crucial intermediate in organic synthesis.^[5] It is particularly valuable for creating carbon-carbon bonds.^[5] In the pharmaceutical industry, it is utilized as a reagent in the synthesis of various compounds, including 2,5-dihydropyrrole formyl hydroxyamino derivatives, which have shown potential as peptide deformylase inhibitors for combating drug-resistant bacteria.^{[1][3]} Additionally, its derivatives are explored in the development of fragrances and other specialty chemicals.^[5]

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- To cite this document: BenchChem. [Diethyl butylmalonate IUPAC name and synonyms]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b051932#diethyl-butylmalonate-iupac-name-and-synonyms\]](https://www.benchchem.com/product/b051932#diethyl-butylmalonate-iupac-name-and-synonyms)

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